

# Biological Role and Significance of Mth-DL-alanine

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## Compound of Interest

Compound Name: *Mth-DL-alanine*

Cat. No.: *B11998009*

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## An In-Depth Technical Guide on C-Terminal Analysis and Peptide Chemistry

### Executive Summary & Technical Disambiguation

In the context of biochemical research and drug development, the term "**Mth-DL-alanine**" refers to Methylthiohydantoin-DL-alanine (5-methyl-2-thioxoimidazolidin-4-one). It is a cyclic derivative of alanine formed primarily during the chemical sequencing of protein C-termini (specifically the Schlack-Kumpf degradation).

**Critical Distinction:** It is imperative to distinguish **Mth-DL-alanine** from N-Methyl-DL-alanine (N-Me-Ala). While **Mth-DL-alanine** is an analytical marker for structural biology, N-Me-Ala is a bio-active residue used in peptide therapeutics to enhance metabolic stability. This guide focuses on the analytical significance of **Mth-DL-alanine** while providing necessary context on its N-methylated counterpart.

| Feature            | Mth-DL-alanine                              | N-Methyl-DL-alanine                            |
|--------------------|---------------------------------------------|------------------------------------------------|
| Full Name          | Methylthiohydantoin-DL-alanine              | N-Methyl-DL-alanine                            |
| Structure          | Cyclic (Thiohydantoin ring)                 | Linear (Methylated amine)                      |
| Primary Role       | Analytical Standard (C-terminal sequencing) | Therapeutic Building Block (Peptide stability) |
| Biological Context | Ex vivo degradation product                 | In vivo metabolite / Drug moiety               |
| Detection          | HPLC / Mass Spectrometry (C-term marker)    | NMR / LC-MS (Metabolite)                       |

## Chemical Identity and Properties

**Mth-DL-alanine** is the thiohydantoin derivative of alanine. In proteomic workflows, it serves as the stable end-product indicating that an Alanine residue was present at the Carboxyl-terminus (C-terminus) of a polypeptide chain.

- IUPAC Name: 5-methyl-2-thioxoimidazolidin-4-one
- Molecular Formula:  $C_4H_6N_2OS$
- Molecular Weight: 130.17 g/mol
- Solubility: Soluble in polar organic solvents (methanol, acetonitrile); limited solubility in water compared to free alanine.

## Structural Significance

The formation of the hydantoin ring (MTH) is the key to its stability. Unlike the Phenylthiohydantoin (PTH) derivatives used in N-terminal Edman degradation, MTH derivatives are formed via the reaction of the C-terminal carboxyl group with thiocyanate ions (typically ammonium thiocyanate) in the presence of acetic anhydride.

## Biological Application: C-Terminal Sequencing (The Schlack-Kumpf Degradation)

The primary "biological role" of **Mth-DL-alanine** is its utility as a molecular fingerprint in determining the primary structure of proteins. While N-terminal sequencing (Edman) is standard, C-terminal sequencing is critical for:

- Verifying Post-Translational Modifications (PTMs): Many proteins undergo C-terminal processing (e.g., amidation, cleavage) that defines their biological activity.
- Quality Control of Biologics: Ensuring the integrity of recombinant protein drugs (e.g., Insulin, Monoclonal Antibodies) requires confirming the C-terminal amino acid is intact.

### Mechanism of Formation

The conversion of a C-terminal Alanine into **Mth-DL-alanine** follows the Stark Degradation (a modification of the Schlack-Kumpf method).

- Activation: The C-terminal carboxyl group of the peptide is activated by acetic anhydride.
- Cyclization: Reaction with thiocyanate ( $\text{SCN}^-$ ) forms a C-terminal acyl-isothiocyanate, which cyclizes to form a peptidyl-thiohydantoin.
- Cleavage: Hydrolysis (using acetohydroxamate or hydroxide) cleaves the thiohydantoin ring from the peptide chain, releasing **Mth-DL-alanine**.
- Identification: The released **Mth-DL-alanine** is analyzed via HPLC or LC-MS to confirm "Alanine" was the C-terminal residue.

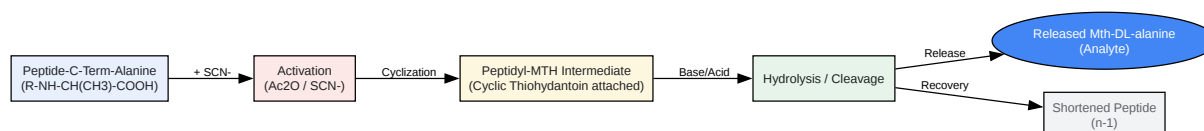


Figure 1: Formation of Mth-DL-alanine via Stark Degradation (C-Terminal Sequencing)

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Figure 1: The chemical pathway transforming a C-terminal Alanine residue into the **Mth-DL-alanine** analyte for identification.<sup>[1][2][3][4][5][6]</sup>

## Experimental Protocol: Detection of Mth-DL-alanine<sup>[1][2]</sup>

For researchers validating peptide synthesis or analyzing protein degradation, the following protocol outlines the extraction and identification of **Mth-DL-alanine**.

Objective: Identify if Alanine is the C-terminal residue of a target peptide.

### Reagents:

- Activation Reagent: Acetic anhydride, Ammonium thiocyanate (NH<sub>4</sub>SCN).
- Cleavage Reagent: 0.1 M Sodium Hydroxide (NaOH) or Acetohydroxamate.
- Standard: Authentic **Mth-DL-alanine** (Sigma/ChemicalBook Ref: CAS 1968-34-9 or similar).

### Workflow:

- Derivatization:
  - Dissolve 1-5 nmol of dry peptide in 100 µL of Activation Reagent.
  - Incubate at 80°C for 30 minutes (forms the peptidyl-thiohydantoin).
  - Evaporate to dryness under N<sub>2</sub> stream.
- Cleavage:
  - Add 100 µL of Cleavage Reagent.
  - Incubate at Room Temperature for 10 minutes.
  - Neutralize with dilute HCl.
- Extraction:

- Extract the cleaved Mth-amino acid with Ethyl Acetate (Mth derivatives are more hydrophobic than the shortened peptide).
- Dry the organic layer.
- Analysis (HPLC-UV):
  - Column: C18 Reverse Phase (e.g., Zorbax Eclipse).
  - Mobile Phase: Gradient of Water (0.1% TFA) and Acetonitrile.
  - Detection: UV Absorbance at 269 nm (characteristic max for thiohydantoin).
  - Validation: Compare retention time against the **Mth-DL-alanine** standard.

## Related Bio-Active Context: N-Methyl-DL-alanine[2][7][8]

Note: If your research interest lies in peptide therapeutics rather than sequencing, you are likely encountering the abbreviation "Mth" as a misnomer for N-Methyl-alanine.

N-Methyl-DL-alanine (N-Me-Ala) is biologically significant in Medicinal Chemistry:

- Proteolytic Stability: Replacing a standard Alanine with N-Me-Ala in a peptide drug (e.g., Cyclosporine analogs) prevents protease enzymes from cleaving the peptide bond. The N-methyl group creates steric hindrance.
- Neuroactivity: N-methylated amino acids can modulate NMDA receptors.
- Conformational Constraint: It forces peptides into specific conformations (e.g., beta-turns), improving receptor binding affinity.

Differentiation Summary:

- Use **Mth-DL-alanine** standards when sequencing a protein.
- Use N-Methyl-DL-alanine reagents when synthesizing a protease-resistant peptide drug.

## References

- Schlack, P., & Kumpf, W. (1926). Über eine neue Methode zur Ermittlung der Konstitution von Peptiden. Hoppe-Seyler's Zeitschrift für physiologische Chemie, 154(3-6), 125-170.
- Yamashita, S. (1971). Sequential Degradation of Polypeptides from the Carboxyl Terminus. Biochimica et Biophysica Acta (BBA), 229(2), 301-309.
- Sigma-Aldrich. (2025). Product Specification: MTH-DL-Amino Acid Standards. (Search: Methylthiohydantoin).
- Inglis, A. S. (1991). Chemical procedures for C-terminal sequencing of peptides and proteins. Analytical Biochemistry, 195(2), 183-196.
- ChemicalBook. (2024). **Mth-DL-alanine** Chemical Properties and CAS 1968-34-9.

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- 1. fh至尊平台登录注册引领体育APP新潮流,打造个性化观赛体验 [ppcswitch.com]
- 2. fh至尊平台登录注册引领体育APP新潮流,打造个性化观赛体验 [ppcswitch.com]
- 3. DL-ALANINE-2,3,3,3-D4 | 83998-91-8 [chemicalbook.com]
- 4. DL-ALANINE-2,3,3,3-D4 | 83998-91-8 [chemicalbook.com]
- 5. Necrostatin-1 CAS#: 4311-88-0 [amp.chemicalbook.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
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